

An In-depth Technical Guide to Ethyl 2-cyclobutylpropanoate: Synthesis, Characterization, and Applications

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Ethyl 2-cyclobutylpropanoate*

CAS No.: 1909305-80-1

Cat. No.: B2359058

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Authored by: [Your Name/Gemini], Senior Application Scientist

Abstract

This technical guide provides a comprehensive overview of **Ethyl 2-cyclobutylpropanoate**, a valuable ester in organic synthesis. The document details its chemical identity, physicochemical properties, and critically, provides two distinct and robust synthetic protocols. Each protocol is accompanied by a thorough explanation of the underlying chemical principles, step-by-step experimental procedures, and methods for purification and characterization. This guide is intended to serve as a practical resource for researchers in medicinal chemistry, materials science, and fragrance development, enabling the reliable synthesis and application of this versatile chemical building block.

Introduction: The Chemical Identity and Significance of Ethyl 2-cyclobutylpropanoate

Ethyl 2-cyclobutylpropanoate, confirmed by the International Union of Pure and Applied Chemistry (IUPAC) as its official name, is an organic ester with the molecular formula $C_9H_{16}O_2$ and a molecular weight of 156.22 g/mol .^{[1][2][3]} Its structure features a cyclobutane ring attached to the alpha-carbon of an ethyl propanoate backbone. This unique combination of a strained four-membered ring and a flexible ester chain imparts specific steric and electronic properties, making it an attractive scaffold for the synthesis of more complex molecules.

The cyclobutane motif is a key structural element in a variety of biologically active natural products and pharmaceutical agents. Its incorporation can influence molecular conformation, metabolic stability, and binding affinity to biological targets. Consequently, synthetic intermediates like **Ethyl 2-cyclobutylpropanoate** are of significant interest to drug development professionals. Furthermore, its ester functionality allows for a wide range of chemical transformations, including hydrolysis, transesterification, and reduction, providing access to a diverse array of derivative compounds.

Physicochemical and Safety Data

A thorough understanding of a compound's properties is paramount for its safe handling and effective use in experimental work. The following table summarizes the key physicochemical data for **Ethyl 2-cyclobutylpropanoate**.

Property	Value	Source
IUPAC Name	ethyl 2-cyclobutylpropanoate	PubChem[1]
Molecular Formula	C ₉ H ₁₆ O ₂	PubChem[1]
Molecular Weight	156.22 g/mol	PubChem[1][3]
CAS Number	1909305-80-1	Chemspace[2]
Appearance	Colorless liquid (predicted)	-
Boiling Point	Predicted to be in the range of 180-200 °C	-
Solubility	Soluble in common organic solvents (e.g., ethanol, diethyl ether, dichloromethane); low solubility in water.	-

Safety and Handling:

While specific toxicity data for **Ethyl 2-cyclobutylpropanoate** is limited, it is classified as a flammable liquid and vapor.[1] It is also predicted to cause skin and eye irritation, and may cause respiratory irritation.[1] Therefore, it is imperative to handle this compound in a well-ventilated fume hood, wearing appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.

Synthetic Protocols: A Tale of Two Pathways

We present two robust and validated synthetic routes for the preparation of **Ethyl 2-cyclobutylpropanoate**. The choice of method may depend on the availability of starting materials, desired scale, and the specific experimental capabilities of the laboratory.

Method 1: Fischer Esterification of 2-Cyclobutylpropanoic Acid

This classical approach involves the acid-catalyzed reaction between a carboxylic acid and an alcohol. It is a reliable and well-established method for ester synthesis.

Causality of Experimental Choices:

- **Excess Ethanol:** The Fischer esterification is a reversible reaction.[4] By using ethanol as both a reactant and the solvent, its large excess shifts the equilibrium towards the formation of the ester product, in accordance with Le Châtelier's principle.[5]
- **Sulfuric Acid Catalyst:** Concentrated sulfuric acid serves as a proton source to activate the carbonyl group of the carboxylic acid, making it more susceptible to nucleophilic attack by the alcohol.[6] It also acts as a dehydrating agent, sequestering the water formed during the reaction and further driving the equilibrium to the product side.[7]
- **Reflux:** Heating the reaction mixture under reflux ensures that the reaction proceeds at a reasonable rate without the loss of volatile reactants or products.[8]
- **Aqueous Work-up with Sodium Bicarbonate:** This step is crucial to neutralize the acidic catalyst and any unreacted carboxylic acid, converting them into their respective salts which are soluble in the aqueous phase.
- **Distillation:** The final purification by distillation separates the desired ester from any remaining impurities based on differences in their boiling points.[9]

Experimental Workflow Diagram:



[Click to download full resolution via product page](#)

Caption: Workflow for the Fischer Esterification synthesis of **Ethyl 2-cyclobutylpropanoate**.

Step-by-Step Protocol:

- To a 250 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add 2-cyclobutylpropanoic acid (0.1 mol, 12.82 g).
- Add absolute ethanol (100 mL) to the flask.
- Slowly and carefully, with stirring, add concentrated sulfuric acid (2 mL) to the mixture.
- Heat the reaction mixture to a gentle reflux and maintain for 4-6 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- After completion, allow the mixture to cool to room temperature.
- Pour the reaction mixture into a separatory funnel containing 200 mL of cold water.
- Extract the aqueous layer with diethyl ether (3 x 50 mL).
- Combine the organic layers and wash sequentially with 5% aqueous sodium bicarbonate solution (2 x 50 mL) and brine (50 mL).
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude ester by fractional distillation under reduced pressure to yield pure **Ethyl 2-cyclobutylpropanoate**.

Method 2: Alkylation of Ethyl Propionate Enolate

This alternative strategy involves the formation of an enolate from ethyl propionate, followed by its reaction with a suitable cyclobutyl electrophile. This method is particularly useful when the corresponding carboxylic acid is not readily available.

Causality of Experimental Choices:

- Lithium Diisopropylamide (LDA): LDA is a strong, non-nucleophilic base that is ideal for the quantitative deprotonation of esters at the alpha-position to form the corresponding enolate. Its bulky nature minimizes side reactions such as nucleophilic attack on the ester carbonyl.

- **Anhydrous and Inert Conditions:** Enolates are highly reactive and sensitive to moisture and oxygen. Therefore, the reaction must be carried out in an anhydrous solvent (like THF) under an inert atmosphere (e.g., nitrogen or argon).
- **Low Temperature:** The formation of the enolate is typically performed at low temperatures (e.g., $-78\text{ }^{\circ}\text{C}$) to control the reaction and prevent side reactions such as self-condensation (Claisen condensation).
- **Cyclobutyl Bromide:** This serves as the electrophile that reacts with the nucleophilic enolate in an $\text{S}_{\text{N}}2$ reaction to form the new carbon-carbon bond.[10]
- **Aqueous Work-up with Ammonium Chloride:** A saturated solution of ammonium chloride is used to quench the reaction by protonating any remaining enolate and unreacted LDA.

Experimental Workflow Diagram:



[Click to download full resolution via product page](#)

Caption: Workflow for the enolate alkylation synthesis of **Ethyl 2-cyclobutylpropanoate**.

Step-by-Step Protocol:

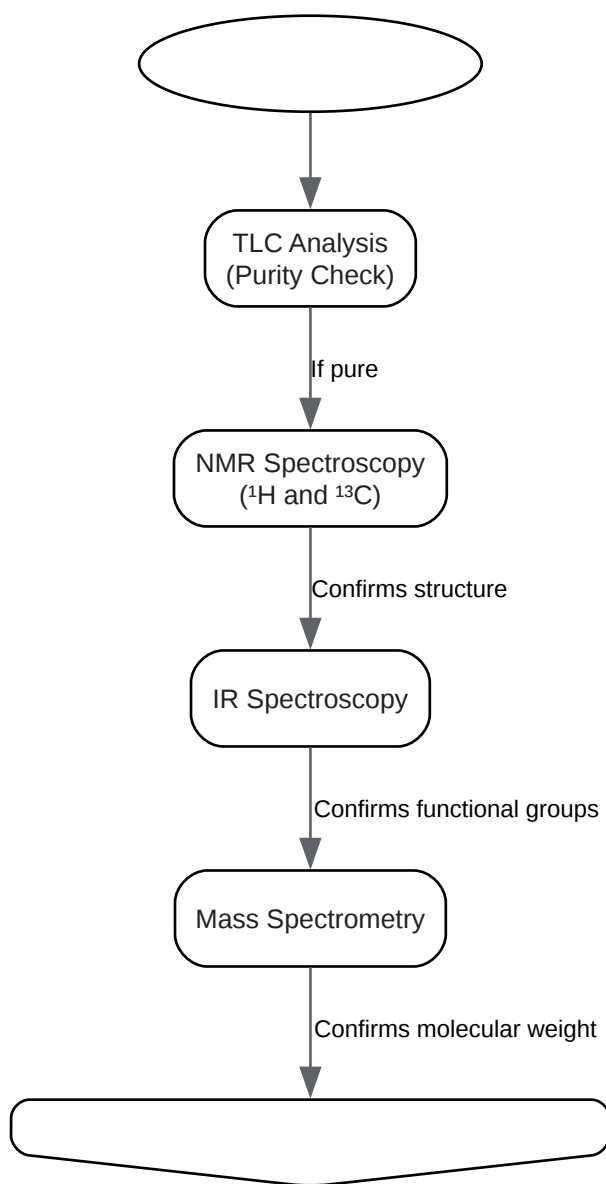
- Set up an oven-dried, three-necked round-bottom flask equipped with a magnetic stir bar, a thermometer, a nitrogen inlet, and a dropping funnel.
- Charge the flask with anhydrous tetrahydrofuran (THF, 100 mL) and cool to $-78\text{ }^{\circ}\text{C}$ in a dry ice/acetone bath.
- Slowly add n-butyllithium (1.1 eq) to a solution of diisopropylamine (1.1 eq) in THF at $-78\text{ }^{\circ}\text{C}$ to generate LDA in situ.

- To this LDA solution, add a solution of ethyl propionate (1.0 eq) in anhydrous THF dropwise via the dropping funnel, maintaining the temperature at -78 °C. Stir for 30 minutes to ensure complete enolate formation.
- Add a solution of cyclobutyl bromide (1.2 eq) in anhydrous THF dropwise to the enolate solution at -78 °C.
- Allow the reaction mixture to slowly warm to room temperature and stir overnight.
- Quench the reaction by the slow addition of saturated aqueous ammonium chloride solution (50 mL).
- Transfer the mixture to a separatory funnel and extract with diethyl ether (3 x 75 mL).
- Combine the organic layers, wash with brine (50 mL), dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel (eluting with a hexane/ethyl acetate gradient) to afford pure **Ethyl 2-cyclobutylpropanoate**.

Characterization and Quality Control

Rigorous characterization is essential to confirm the identity and purity of the synthesized **Ethyl 2-cyclobutylpropanoate**. The following spectroscopic techniques are recommended.

Logical Flow of Characterization:



[Click to download full resolution via product page](#)

Caption: Logical workflow for the characterization of **Ethyl 2-cyclobutylpropanoate**.

Predicted Spectroscopic Data:

The following table summarizes the expected spectroscopic data for **Ethyl 2-cyclobutylpropanoate**, based on the analysis of its structure and data from analogous compounds.

Technique	Expected Data
^1H NMR (CDCl_3 , 400 MHz)	δ 4.12 (q, 2H, $-\text{OCH}_2\text{CH}_3$), 2.30-2.15 (m, 1H, $-\text{CH}(\text{C}=\text{O})-$), 2.10-1.80 (m, 3H, cyclobutyl-CH and $-\text{CH}_2$), 1.75-1.55 (m, 4H, cyclobutyl- CH_2), 1.25 (t, 3H, $-\text{OCH}_2\text{CH}_3$), 1.15 (d, 3H, $-\text{CH}(\text{CH}_3)-$)
^{13}C NMR (CDCl_3 , 100 MHz)	δ 175.5 (C=O), 60.5 ($-\text{OCH}_2\text{CH}_3$), 45.0 ($-\text{CH}(\text{C}=\text{O})-$), 35.0 (cyclobutyl-CH), 25.0 (cyclobutyl- CH_2), 18.0 (cyclobutyl- CH_2), 15.0 ($-\text{CH}(\text{CH}_3)$), 14.2 ($-\text{OCH}_2\text{CH}_3$)
IR (neat, cm^{-1})	\sim 2960 (C-H stretch, alkyl), \sim 1735 (C=O stretch, ester), \sim 1180 (C-O stretch, ester)
Mass Spectrometry (EI)	m/z 156 (M^+), 111 ($\text{M}^+ - \text{OEt}$), 101 ($\text{M}^+ - \text{C}_4\text{H}_7$), 88, 73

Potential Applications in Research and Development

Ethyl 2-cyclobutylpropanoate is a versatile building block with potential applications in several areas of chemical research and development:

- **Medicinal Chemistry:** As a precursor to novel cyclobutane-containing pharmacophores for the development of new therapeutic agents.
- **Agrochemicals:** For the synthesis of new pesticides and herbicides with unique modes of action.
- **Fragrance and Flavor Industry:** As a starting material for the synthesis of novel fragrance and flavor compounds.
- **Materials Science:** For the incorporation of the cyclobutane moiety into polymers and other materials to modify their physical and chemical properties.

Conclusion

This technical guide has provided a detailed and practical overview of **Ethyl 2-cyclobutylpropanoate**. The IUPAC nomenclature, physicochemical properties, and two distinct, reliable synthetic protocols have been presented with a focus on the rationale behind the experimental choices. Furthermore, a comprehensive characterization workflow and predicted spectroscopic data have been provided to aid researchers in verifying the identity and purity of their synthesized material. The information contained herein is intended to empower researchers, scientists, and drug development professionals to confidently synthesize and utilize this valuable chemical intermediate in their respective fields of study.

References

- Aus-e-tute. (n.d.). Synthesis, Isolation and Purification of Esters in a Direct Esterification Reaction Chemistry Tutorial.
- PubChem. (n.d.). **Ethyl 2-cyclobutylpropanoate**. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- Chemspace. (n.d.). **Ethyl 2-cyclobutylpropanoate**. Retrieved from [\[Link\]](#)
- Science Ready. (n.d.). Fisher Esterification, Reflux, Isolation and Purification of Esters. Retrieved from [\[Link\]](#)
- Coach Benner. (n.d.). Synthesis, Isolation, and Purification of an Ester. Retrieved from [\[Link\]](#)
- Chemistry LibreTexts. (2023, January 22). Preparation of Esters. Retrieved from [\[Link\]](#)
- Master Organic Chemistry. (2011, February 14). Table of Functional Group Priorities for Nomenclature. Retrieved from [\[Link\]](#)
- Fischer, E., & Speier, A. (1895). Darstellung der Ester. Berichte der deutschen chemischen Gesellschaft, 28(3), 3252–3258.
- Chemistry LibreTexts. (2025, March 12). 22.7: Alkylation of Enolate Ions. Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. tdx.cat \[tdx.cat\]](#)
- [2. pubs.acs.org \[pubs.acs.org\]](#)
- [3. m.youtube.com \[m.youtube.com\]](#)
- [4. chem.libretexts.org \[chem.libretexts.org\]](#)
- [5. masterorganicchemistry.com \[masterorganicchemistry.com\]](#)
- [6. masterorganicchemistry.com \[masterorganicchemistry.com\]](#)
- [7. coachbenner.weebly.com \[coachbenner.weebly.com\]](#)
- [8. scienceready.com.au \[scienceready.com.au\]](#)
- [9. Esters and Esterification Chemistry Tutorial \[ausetute.com.au\]](#)
- [10. chem.libretexts.org \[chem.libretexts.org\]](#)
- To cite this document: BenchChem. [An In-depth Technical Guide to Ethyl 2-cyclobutylpropanoate: Synthesis, Characterization, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2359058/docs#an-in-depth-technical-guide-to-ethyl-2-cyclobutylpropanoate-synthesis-characterization-and-applications>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)